

Technical Support Center: Improving Derivatization Efficiency of "Methyl 3-(chlorosulfonyl)propanoate"

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Compound of Interest

| | |
|----------------|-------------------------------------|
| Compound Name: | Methyl 3-(chlorosulfonyl)propanoate |
| Cat. No.: | B093476 |

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Welcome to the technical support center for **Methyl 3-(chlorosulfonyl)propanoate**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into optimizing your derivatization reactions. We will move beyond simple protocols to explain the causality behind experimental choices, helping you troubleshoot and enhance the efficiency of your work with this versatile bifunctional reagent.

Frequently Asked Questions (FAQs)

Q1: What is **Methyl 3-(chlorosulfonyl)propanoate** and what are its primary applications?

Methyl 3-(chlorosulfonyl)propanoate (CAS No: 15441-07-3) is a bifunctional organic compound.^{[1][2]} It contains two key reactive sites: a methyl ester and a sulfonyl chloride. The sulfonyl chloride group is highly electrophilic and readily reacts with nucleophiles such as primary and secondary amines to form stable sulfonamides, or with alcohols to form sulfonate esters.^{[3][4]} The methyl ester can be subsequently hydrolyzed or used in further transformations. This dual functionality makes it a valuable linker and building block in medicinal chemistry and materials science, including in the synthesis of PROTAC linkers.^[5]

Q2: How must I handle and store **Methyl 3-(chlorosulfonyl)propanoate**?

Proper handling and storage are critical due to the reagent's reactivity and potential hazards.

- **Hazards:** The compound is classified as corrosive and can cause severe skin burns and eye damage.^[6] It is also harmful if swallowed or inhaled.^[7] Always handle it inside a chemical fume hood while wearing appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.^{[7][8]}
- **Storage:** **Methyl 3-(chlorosulfonyl)propanoate** is highly sensitive to moisture. It should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container.^[6] Recommended storage is in a refrigerator at 2-8°C to minimize degradation over time.^{[6][7]}

Q3: Why is a base required for reactions with this reagent?

The reaction of a sulfonyl chloride with a nucleophile like an amine ($R-NH_2$) or an alcohol ($R-OH$) releases one equivalent of hydrochloric acid (HCl).^[9] This acid can protonate the starting amine or other basic components in the mixture, rendering them non-nucleophilic and halting the reaction. A base, typically a tertiary amine like triethylamine (TEA) or pyridine, is added to neutralize the generated HCl, allowing the reaction to proceed to completion.

Troubleshooting and Optimization Guide

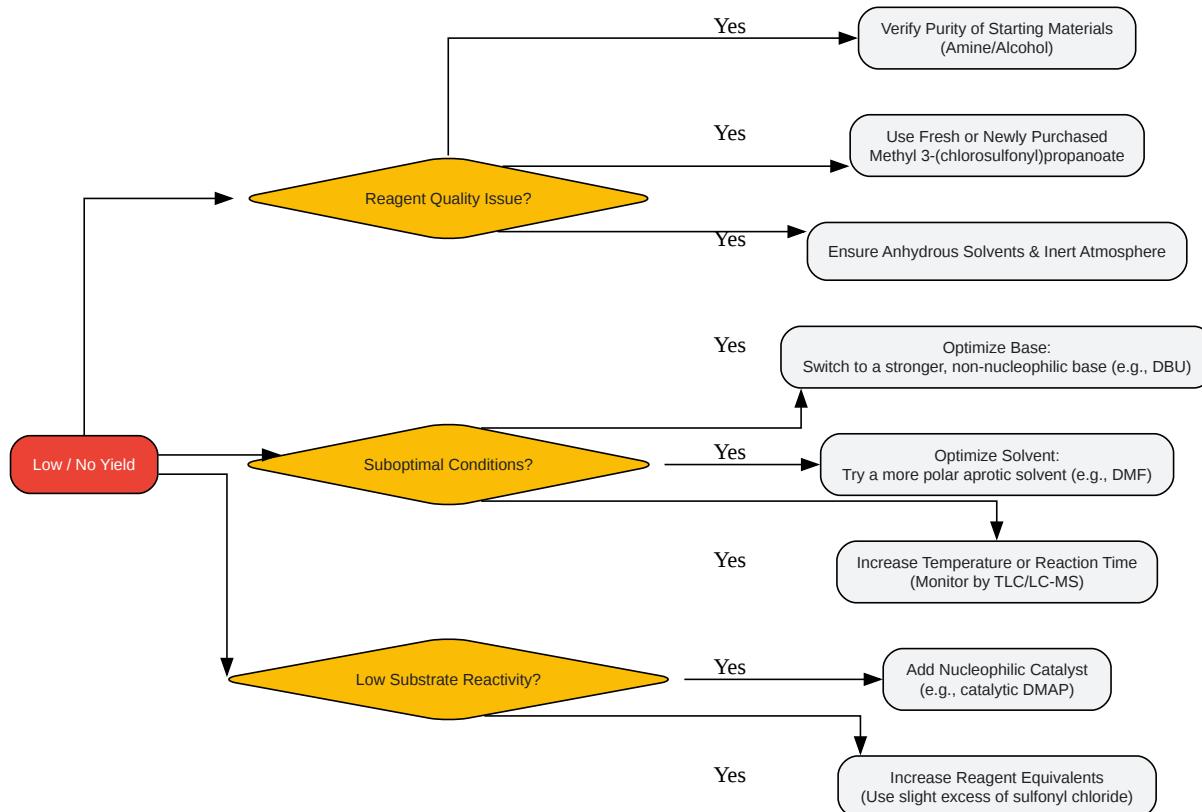
This section addresses common issues encountered during derivatization reactions in a direct question-and-answer format.

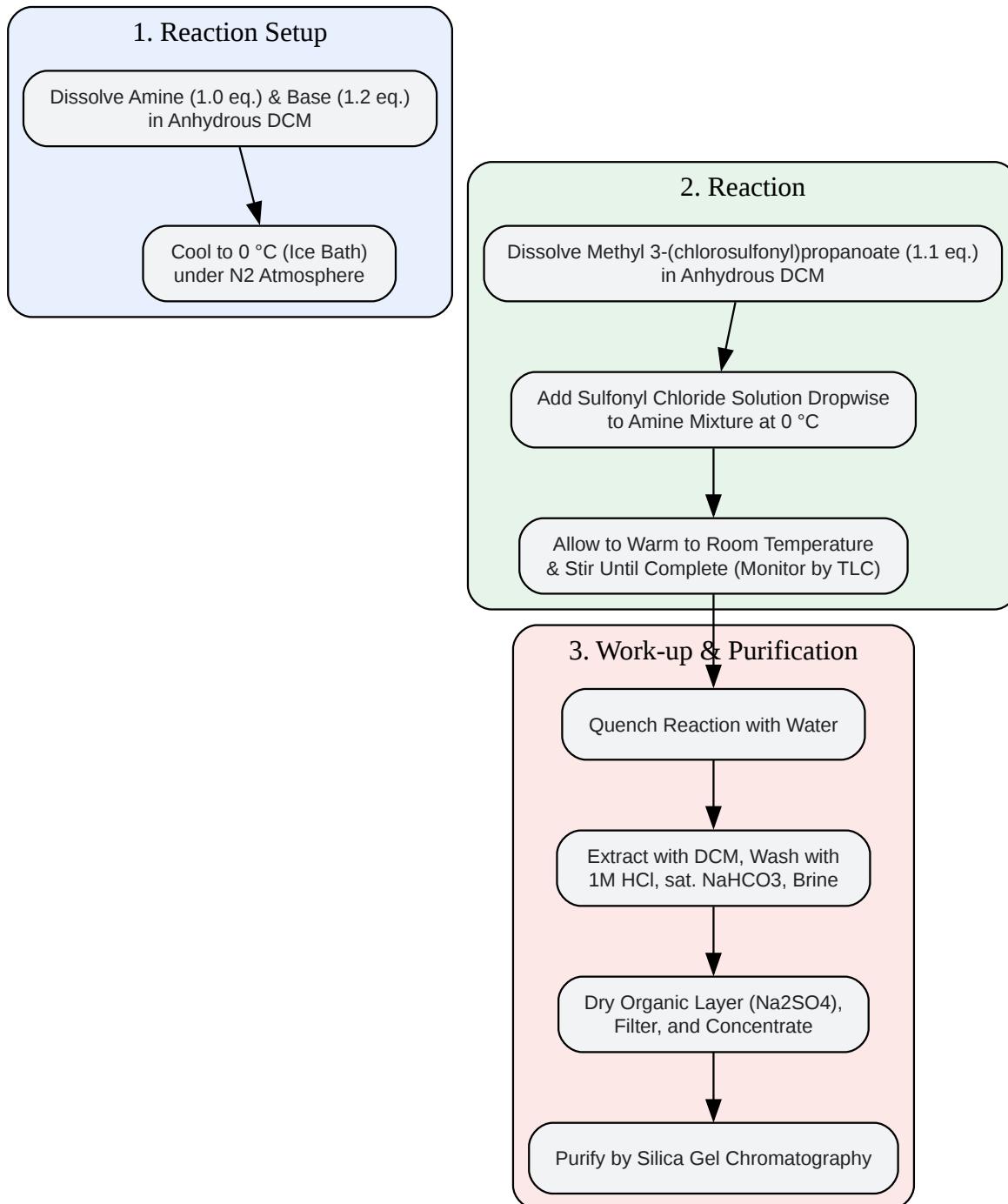
Issue 1: Low or No Product Yield

Q: My reaction is not progressing, or the yield is very low. What are the most likely causes?

This is a common issue that can typically be traced back to one of four key areas: reagent quality, reaction conditions, substrate reactivity, or improper work-up.

Troubleshooting Decision Tree



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